

VPC-18005 solubility issues and solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: VPC-18005

Cat. No.: B10831163

[Get Quote](#)

VPC-18005 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with guidance on the solubility and handling of **VPC-18005**.

Frequently Asked Questions (FAQs)

Q1: What is **VPC-18005** and what is its mechanism of action?

VPC-18005 is a small molecule inhibitor of the ETS-related gene (ERG) transcription factor.^[1]^[2]^[3] Its primary mechanism of action is to directly bind to the DNA-binding ETS domain of ERG, which sterically hinders the binding of ERG to DNA.^[1]^[2]^[3]^[4]^[5]^[6] This disruption of ERG-DNA interaction inhibits ERG-mediated gene transcription.^[4]^[5]^[6] This has been shown to reduce the migration and invasion of prostate cancer cells expressing ERG.^[4]^[5]^[6]

Q2: What is the recommended solvent for dissolving **VPC-18005**?

The recommended solvent for creating a stock solution of **VPC-18005** is dimethyl sulfoxide (DMSO).^[1]^[2]^[7]^[8]^[9]

Q3: What is the solubility of **VPC-18005** in DMSO?

VPC-18005 has a reported solubility in DMSO ranging from 10 mM to approximately 195.69 mM (62.5 mg/mL).^[1]^[2]^[7]^[8] It is recommended to use ultrasonic treatment to facilitate dissolution.^[1]^[7]^[8]^[9] To ensure optimal solubility, it is also advised to use a fresh, unopened

bottle of DMSO, as DMSO is hygroscopic and absorbed water can affect the solubility of the compound.[\[1\]](#)[\[7\]](#)[\[8\]](#)

Q4: How should I prepare a stock solution of **VPC-18005**?

To prepare a stock solution, weigh the desired amount of **VPC-18005** solid powder and add the calculated volume of high-quality, anhydrous DMSO. Vortex and use an ultrasonic bath to ensure the compound is fully dissolved. For example, to make a 10 mM stock solution from 1 mg of **VPC-18005** (MW: 319.38 g/mol), you would add 313.11 μ L of DMSO.[\[1\]](#)

Q5: How should I store **VPC-18005**?

Proper storage is crucial for maintaining the stability of **VPC-18005**:

- Solid Powder: Store at -20°C for up to 12 months or at 4°C for up to 6 months.[\[2\]](#)
- In Solvent (DMSO): Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles. Store at -80°C for up to 6 months or at -20°C for up to 1 month.[\[1\]](#)[\[7\]](#) All forms of the compound should be protected from light.[\[1\]](#)[\[7\]](#)

Solubility and Stability Data

The following tables summarize the key quantitative data for **VPC-18005** solubility and stability.

Table 1: **VPC-18005** Solubility Data

Solvent	Concentration (mM)	Concentration (mg/mL)	Notes
DMSO	195.69 mM	62.5 mg/mL	Ultrasonic treatment needed. Use of newly opened DMSO is recommended. [1] [7] [8]
DMSO	187.86 mM	60 mg/mL	Ultrasonic treatment may be needed. [9]
DMSO	10 mM	3.19 mg/mL	A common stock solution concentration. [2]
Cell Culture Media	Not Quantified	Not Quantified	Described as "soluble" in media. [4] [5] [6]

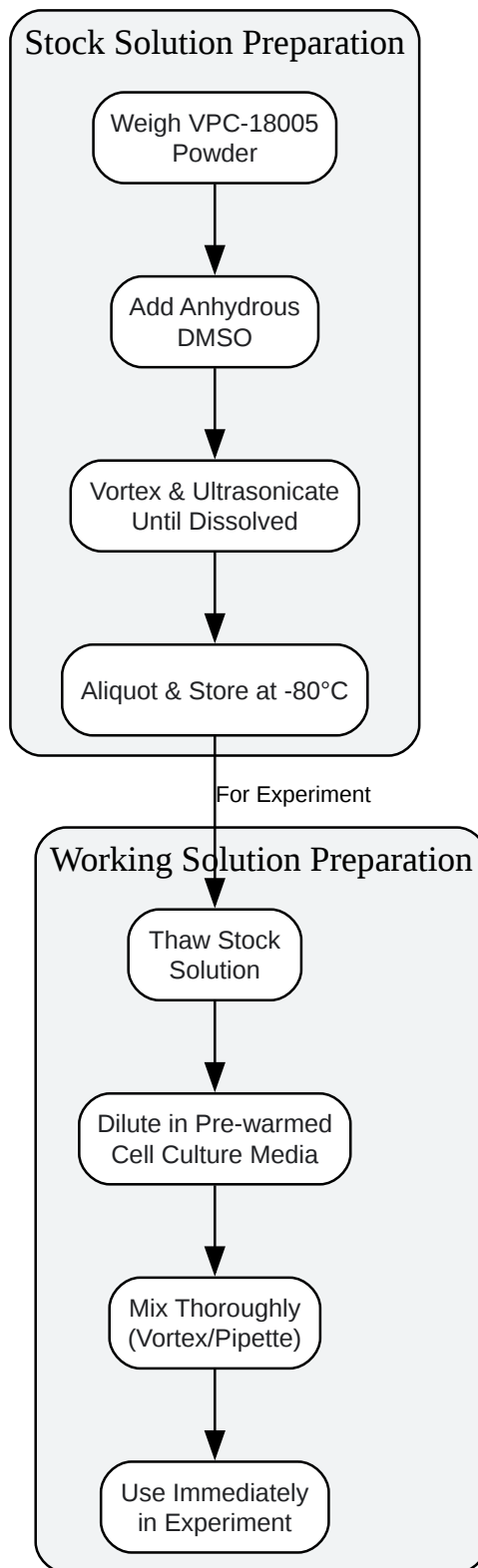
Table 2: **VPC-18005** Stability Data

Form	Storage Temperature	Duration	Stability	Notes
In Solvent	-80°C	6 months	Stable	Protect from light. [1] [7]
In Solvent	-20°C	1 month	Stable	Protect from light. [1] [7]
Solid Powder	-20°C	12 months	Stable	[2]
Solid Powder	4°C	6 months	Stable	[2]
In Cell Culture Media	Not Specified	At least 3 days	93% remaining	[4] [5] [6]

Experimental Protocols & Workflows

Protocol for Preparing **VPC-18005** Working Solutions

This protocol outlines the steps for dissolving **VPC-18005** and preparing a working solution for in vitro experiments.



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **VPC-18005** stock and working solutions.

Troubleshooting Guide

This guide addresses common issues encountered when working with **VPC-18005**.

Q: My **VPC-18005** is not dissolving in DMSO. What should I do?

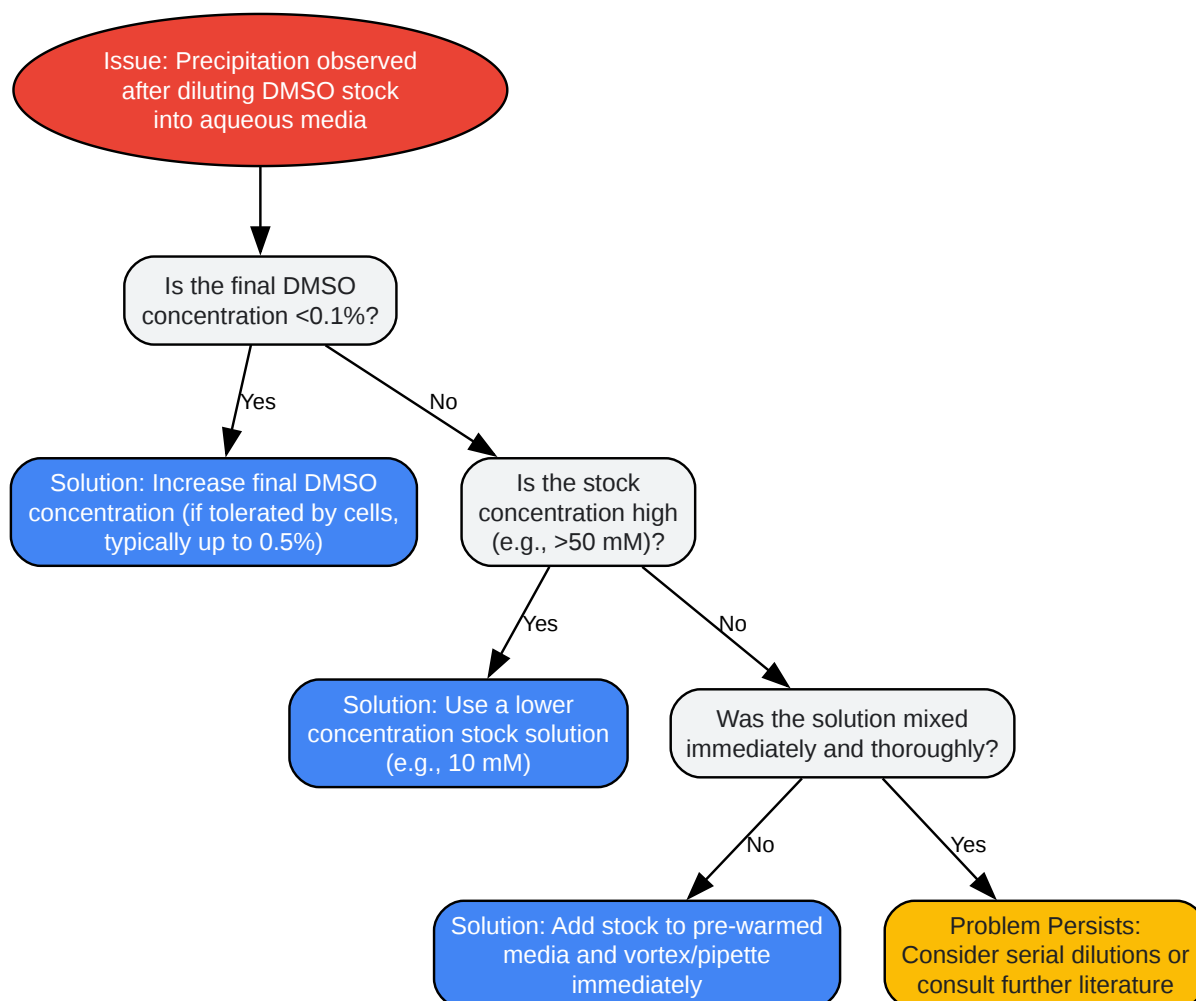
- **Verify DMSO Quality:** Ensure you are using a high-purity, anhydrous grade of DMSO. Older bottles of DMSO can absorb atmospheric moisture, which will reduce the solubility of hydrophobic compounds.^{[1][7][8]}
- **Apply Energy:** Use an ultrasonic water bath to aid dissolution. Gentle warming (to no more than 37°C) can also be attempted, but be cautious as heat can degrade the compound.
- **Check Concentration:** Double-check your calculations to ensure you are not attempting to dissolve the compound above its solubility limit.

Q: I observed precipitation when I diluted my DMSO stock solution into my aqueous cell culture medium. How can I prevent this?

This is a common issue when diluting a compound from a high-concentration organic stock into an aqueous buffer.

- **Lower Stock Concentration:** Try preparing a lower concentration DMSO stock (e.g., 10 mM). This will result in a lower final DMSO concentration in your media when you make your working dilution.
- **Increase Final DMSO Concentration:** While not always possible due to cellular toxicity, ensure your final DMSO concentration is sufficient to maintain solubility. However, most cell lines can tolerate up to 0.5% DMSO without significant effects.
- **Serial Dilutions:** Instead of a single large dilution, perform serial dilutions in your cell culture medium. This can sometimes help to keep the compound in solution.

- **Pre-warm Media:** Always use media that has been pre-warmed to 37°C. Adding a cold solution to warm media can cause the compound to crash out of solution.
- **Mix Thoroughly:** After adding the DMSO stock to the media, immediately and vigorously mix the solution by vortexing or repeated pipetting.

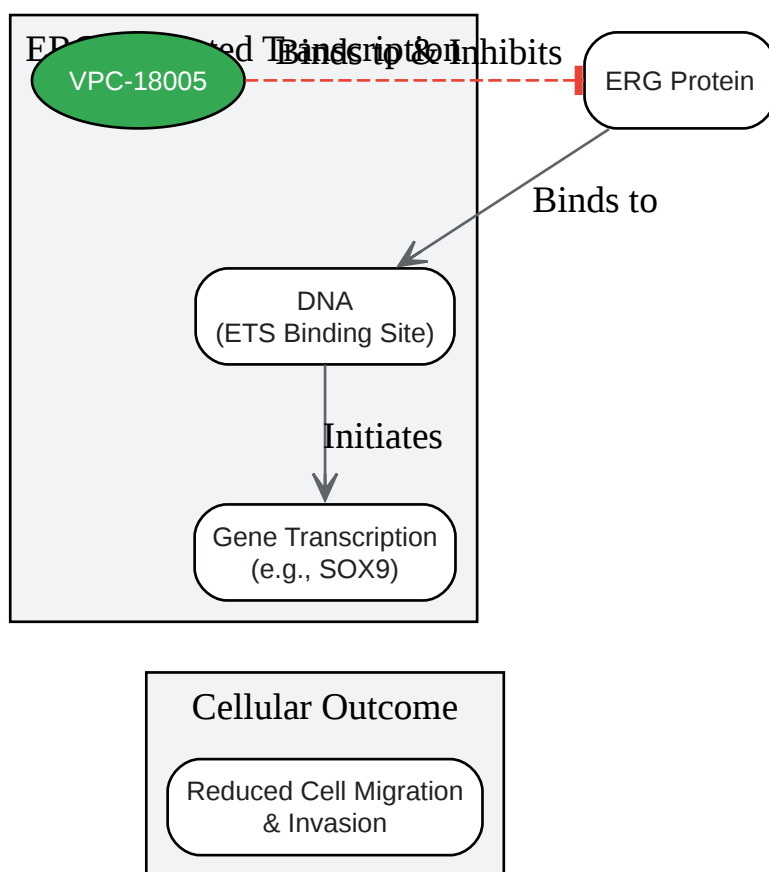


[Click to download full resolution via product page](#)

Caption: Troubleshooting flowchart for **VPC-18005** precipitation issues.

Signaling Pathway

VPC-18005 functions by directly inhibiting the ERG transcription factor, a key driver in some prostate cancers.



[Click to download full resolution via product page](#)

Caption: Simplified pathway showing **VPC-18005** inhibition of ERG.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. VPC-18005 | ERG antagonist | Probechem Biochemicals [probechem.com]
- 3. Discovery and characterization of small molecules targeting the DNA-binding ETS domain of ERG in prostate cancer - PubMed [pubmed.ncbi.nlm.nih.gov]

- 4. oncotarget.com [oncotarget.com]
- 5. Discovery and characterization of small molecules targeting the DNA-binding ETS domain of ERG in prostate cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. medchemexpress.com [medchemexpress.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. admin.biosschina.com [admin.biosschina.com]
- To cite this document: BenchChem. [VPC-18005 solubility issues and solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10831163#vpc-18005-solubility-issues-and-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com